Introduction: The Significance of Isotopic Labeling in Modern Research

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest	
Compound Name:	*D-[5-13C]RIBOSE*
CAS No.:	*139657-62-8*
Cat. No.:	*B591471*

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Stable isotope labeling is a powerful and indispensable technique in the life sciences, enabling researchers to trace the metabolic fate of molecules, elucidate complex biological pathways, and quantify metabolites with high precision.[1][2] Among the array of stable isotopes, Carbon-13 (^{13}C) is of particular importance due to the ubiquity of carbon in biological molecules.[1] D-[5-^{13}C]ribose, a monosaccharide with a single ^{13}C atom specifically incorporated at the fifth carbon position, serves as a critical tool in metabolic research and drug development.[3][4] Its utility is fundamentally dependent on two core quality attributes: its precise molecular weight and its isotopic purity. This guide provides a detailed technical overview of these parameters and the methodologies used for their verification, offering field-proven insights for researchers, scientists, and drug development professionals.

Section 1: Molecular Weight Characterization

The foundational characteristic of any chemical compound is its molecular weight. For an isotopically labeled molecule like D-[5-^{13}C]ribose, this value is precisely defined by its specific isotopic composition.

Theoretical Molecular Weight

The molecular formula for D-ribose is $C_5H_{10}O_5$.[5] In its natural, unlabeled form, the molecular weight is calculated using the weighted average atomic masses of carbon, hydrogen, and oxygen based on their natural isotopic abundances.

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In D-[5-^{13}C]ribose, one of the five carbon atoms is the heavier stable isotope, ^{13}C, while the other four are the most abundant isotope, ^{12}C. This single substitution results in a predictable mass shift.

- Natural D-Ribose: Composed of four ^{12}C atoms and one ^{12}C atom (on average, considering natural abundance). The molecular weight is approximately 150.13 g/mol .[5]
- D-[5-^{13}C]Ribose: Composed of four ^{12}C atoms and one ^{13}C atom. The molecular weight is approximately 151.12 g/mol .[3][6][7]
- D-[U-$^{13}C_5$]Ribose: For comparison, a fully labeled ribose, where all five carbons are ^{13}C, has a molecular weight of approximately 155.09 g/mol .[8][9]

This deliberate and precise mass increase is the very feature that allows labeled molecules to be distinguished from their unlabeled counterparts in mass spectrometry-based analyses.[10]

Data Summary: Molecular Weights

The following table summarizes the key molecular weight data for different isotopic forms of D-ribose.

Compound	Empirical Formula	Isotopic Composition	Average Molecular Weight (g/mol)
D-Ribose	$C_5H_{10}O_5$	Natural Abundance	150.13[5]
D-[5-^{13}C]Ribose	$^{13}C^{12}C_4H_{10}O_5$	One ^{13}C at C5 Position	151.12[3][6]
D-[U-$^{13}C_5$]Ribose	$^{13}C_5H_{10}O_5$	All five C atoms are ^{13}C	155.09[8][9]

Section 2: Isotopic Purity - A Critical Quality Attribute

While molecular weight defines the compound, isotopic purity (or isotopic enrichment) defines its quality and reliability for quantitative research. Isotopic purity refers to the percentage of molecules in the sample that contain the desired isotope at the specified position.

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Why is Isotopic Purity Paramount? In tracer experiments, the concentration of the labeled compound is often very low compared to the endogenous (natural) pool. Any unlabeled or incorrectly labeled species in the administered compound can dilute the isotopic enrichment, leading to systematic errors in flux calculations or quantification.[2] High isotopic purity (typically >99%) ensures that the signal detected by an instrument, such as a mass spectrometer, originates almost exclusively from the labeled molecule, thereby guaranteeing the accuracy and reliability of the experimental data.[11]

Section 3: Analytical Methodologies for Verification

The confirmation of both molecular weight and isotopic purity requires robust analytical techniques. Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are the gold-standard methods for the comprehensive characterization of isotopically labeled compounds.[2]

Mass Spectrometry for Isotopic Enrichment Analysis

Isotope Ratio Mass Spectrometry (IRMS) and high-resolution MS techniques (like TOF-LC/MS) are ideal for quantifying the degree of isotopic enrichment.[12][13] The core principle is to measure the relative intensities of the mass isotopologues—molecules that differ only in their isotopic composition.

Causality in Experimental Choices: The choice of a high-resolution instrument is critical. It allows for the clear separation of the labeled compound's signal (M+1 for D-[5-^{13}C]ribose) from the natural M+1 signal of the unlabeled compound, which arises from the natural 1.1% abundance of ^{13}C.[12] This baseline resolution prevents isotopic overlap and ensures accurate quantification.

Experimental Protocol: Isotopic Purity Determination by LC-MS

- Preparation of Standards:
  - Prepare a stock solution of a certified unlabeled D-ribose standard.
  - Prepare a stock solution of the D-[5-^{13}C]ribose sample to be tested.
  - Create a dilution series of the unlabeled standard to evaluate instrument linearity.

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- Instrument Setup (LC-TOF MS):
  - Equilibrate the liquid chromatography (LC) system with an appropriate mobile phase for sugar analysis (e.g., HILIC column with acetonitrile/water gradient).
  - Calibrate the Time-of-Flight (TOF) mass spectrometer to ensure high mass accuracy.
- Analysis of Unlabeled Standard:
  - Inject the unlabeled D-ribose standard.
  - Acquire the full scan mass spectrum.
  - Determine the purity of the mass cluster and the precise ratio of its natural isotopologues (M, M+1, M+2, etc.). This provides a baseline for natural isotopic contributions.[14]
- Analysis of Labeled Sample:
  - Inject the D-[5-^{13}C]ribose sample.
  - Acquire the full scan mass spectrum under the same conditions.
- Data Processing and Calculation:
  - Extract the ion chromatograms (EICs) for the unlabeled (m/z ≈ 151.06) and labeled (m/z ≈ 152.06) parent ions.[12]
  - Integrate the peak areas for each EIC.
  - Correct the measured intensities of the labeled sample by subtracting the natural isotopic contributions determined from the unlabeled standard analysis.[15]
  - Calculate the isotopic purity using the corrected intensities:
    - Isotopic Purity (%) = [Intensity of Labeled Ion / (Intensity of Labeled Ion + Intensity of Unlabeled Ion)] x 100

Diagram: Workflow for Isotopic Purity Analysis by Mass Spectrometry

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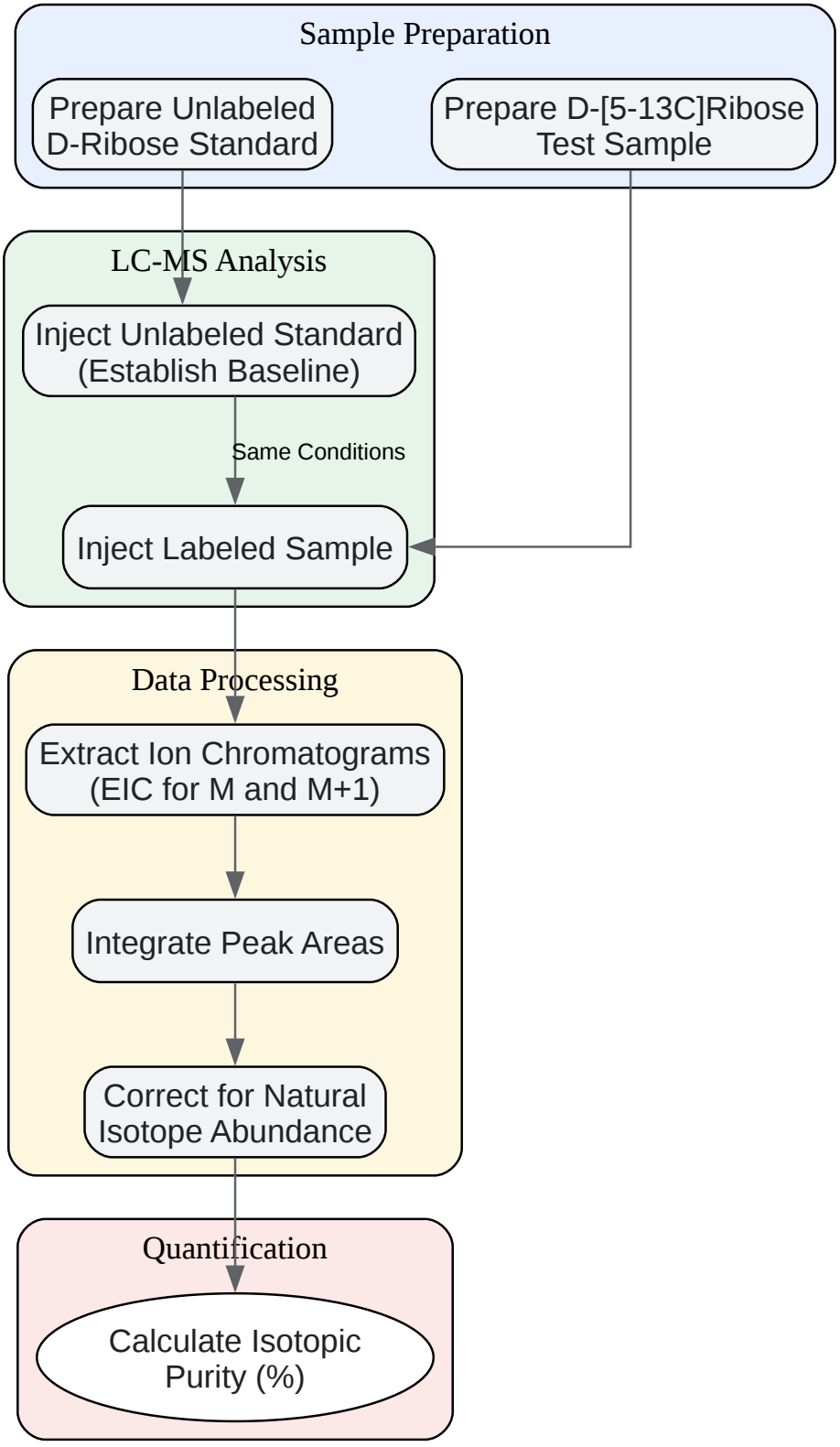

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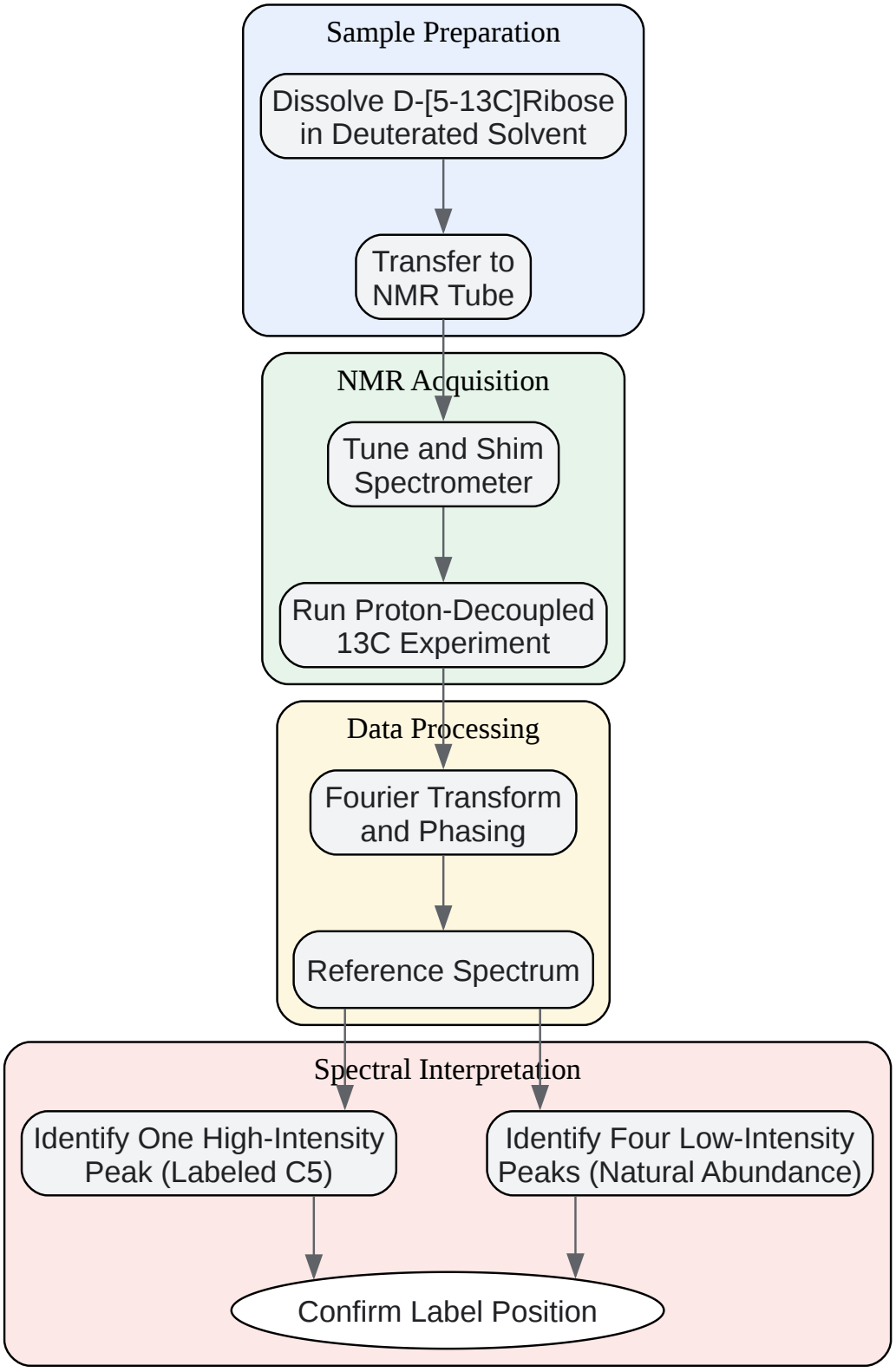

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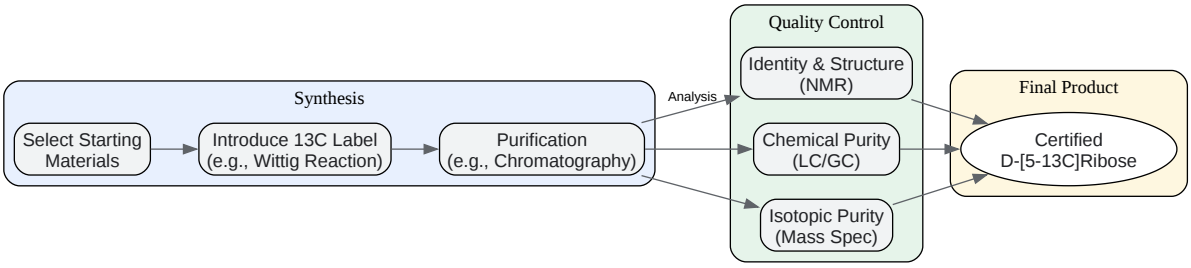

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- To cite this document: BenchChem. [Introduction: The Significance of Isotopic Labeling in Modern Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591471#d-5-13c-ribose-molecular-weight-and-isotopic-purity]

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